

compatibility of 3,6,9,12-Tetraoxahexadecan-1-OL with different reagents

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Compound of Interest

Compound Name: 3,6,9,12-Tetraoxahexadecan-1-OL

Cat. No.: B073479

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Technical Support Center: 3,6,9,12-Tetraoxahexadecan-1-ol

This technical support center provides guidance on the chemical compatibility of **3,6,9,12-Tetraoxahexadecan-1-ol** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **3,6,9,12-Tetraoxahexadecan-1-ol** and what are its common synonyms?

3,6,9,12-Tetraoxahexadecan-1-ol is a chemical compound with the formula C₁₂H₂₆O₅. It is also commonly known by several synonyms, including Tetraethylene glycol monobutyl ether and Butoxytetraethylene glycol.

Q2: What are the general stability characteristics of **3,6,9,12-Tetraoxahexadecan-1-ol**?

3,6,9,12-Tetraoxahexadecan-1-ol, as a polyethylene glycol (PEG) ether, is generally stable under normal laboratory conditions. However, it is susceptible to oxidative degradation, especially when exposed to strong oxidizing agents, elevated temperatures, and light.^[1] For prolonged storage, it is advisable to keep it in a tightly sealed container, protected from light, and potentially under an inert atmosphere (e.g., argon) to minimize oxidation.^[1]

Q3: Is **3,6,9,12-Tetraoxahexadecan-1-ol** compatible with strong acids?

Based on the general behavior of polyethylene glycol ethers, **3,6,9,12-Tetraoxahexadecan-1-ol** is expected to be generally resistant to non-oxidizing acids. However, strong oxidizing acids, such as nitric acid and sulfuric acid, can react with it, particularly at elevated temperatures.^[2] This can lead to esterification and potential degradation of the polyether chain.

Q4: How does **3,6,9,12-Tetraoxahexadecan-1-ol** behave in the presence of bases?

Polyethylene glycol ethers are generally stable in the presence of bases. Studies on similar compounds like ethylene glycol show that its reaction with strong bases like sodium hydroxide in aqueous solutions is not significant.^{[3][4]} Therefore, **3,6,9,12-Tetraoxahexadecan-1-ol** is expected to be compatible with common basic solutions under typical experimental conditions.

Q5: What is the compatibility of **3,6,9,12-Tetraoxahexadecan-1-ol** with oxidizing agents?

A safety data sheet for **3,6,9,12-Tetraoxahexadecan-1-ol** explicitly states that it reacts with strong oxidants. The ether linkages in the molecule are susceptible to oxidation, which can lead to the formation of aldehydes, carboxylates, and peroxides, and may cause chain cleavage.^[1]^[5] Therefore, contact with strong oxidizing agents such as permanganates, dichromates, and peroxides should be avoided.

Q6: What solvents are compatible with **3,6,9,12-Tetraoxahexadecan-1-ol**?

3,6,9,12-Tetraoxahexadecan-1-ol is soluble in water and many polar organic solvents. Its compatibility with a range of common laboratory solvents is generally good. However, as with any chemical, it is always recommended to perform a small-scale compatibility test before mixing large quantities.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Discoloration or change in viscosity of the reagent when mixed with 3,6,9,12-Tetraoxahexadecan-1-ol.	This may indicate a chemical reaction or degradation. Polyethylene glycols and their ethers can undergo aging, which is accelerated by heat, light, and oxygen, leading to changes in their chemical properties. ^[1]	Immediately cease the experiment. Do not use the mixture. Review the compatibility of the reagent with polyethylene glycol ethers. Consider performing a compatibility test as outlined in the experimental protocols below.
Formation of a precipitate when mixing 3,6,9,12-Tetraoxahexadecan-1-ol with another substance.	This could be due to insolubility or a chemical reaction forming an insoluble product.	Verify the solubility of all components in the mixture. If solubility is not the issue, a chemical incompatibility is likely. The mixture should be handled as potentially hazardous waste.
Unexpected experimental results (e.g., altered reaction kinetics, side product formation).	The 3,6,9,12-Tetraoxahexadecan-1-ol may be reacting with one of the reagents, or impurities in the glycol ether could be interfering with the reaction. Aging of polyethylene glycols can lead to the formation of impurities like aldehydes and peroxides. ^[1]	Test the purity of the 3,6,9,12-Tetraoxahexadecan-1-ol. If possible, use a freshly opened or purified batch. Re-evaluate the compatibility of all reagents under the specific experimental conditions.

Chemical Compatibility Summary

The following table provides a qualitative summary of the compatibility of **3,6,9,12-Tetraoxahexadecan-1-ol** with different classes of reagents based on available data for this compound and structurally similar polyethylene glycol ethers.

Reagent Class	Compatibility	Notes
Non-oxidizing Acids (e.g., HCl, H3PO4)	Generally Good	Expected to be stable under normal conditions.
Oxidizing Acids (e.g., Nitric Acid, Sulfuric Acid)	Poor	Can undergo esterification and degradation, especially at elevated temperatures.[2]
Bases (e.g., NaOH, KOH)	Good	Generally stable in basic solutions.[3][4]
Strong Oxidizing Agents (e.g., KMnO4, K2Cr2O7, H2O2)	Poor	Reacts with strong oxidants, leading to degradation.
Reducing Agents (e.g., NaBH4, LiAlH4)	Generally Good	The ether and alcohol functional groups are generally stable to common reducing agents.
Organic Solvents (e.g., Alcohols, Ketones, Ethers)	Good	Generally soluble and stable in many common organic solvents.
Halogenating Agents	Poor	The hydroxyl group can be reactive towards halogenating agents.

Experimental Protocols

General Protocol for Chemical Compatibility Testing

This protocol is a general guideline adapted from the principles of ASTM D543 for testing the resistance of plastics to chemical reagents and can be applied to assess the compatibility of **3,6,9,12-Tetraoxahexadecan-1-ol** with a specific reagent.[6]

Objective: To visually and analytically assess the compatibility of **3,6,9,12-Tetraoxahexadecan-1-ol** with a test reagent over a defined period.

Materials:

- **3,6,9,12-Tetraoxahexadecan-1-ol**

- Test reagent
- Glass vials with inert caps (e.g., PTFE-lined)
- Pipettes
- Analytical balance
- Optional: Spectrophotometer (UV-Vis, IR), Gas Chromatograph-Mass Spectrometer (GC-MS)

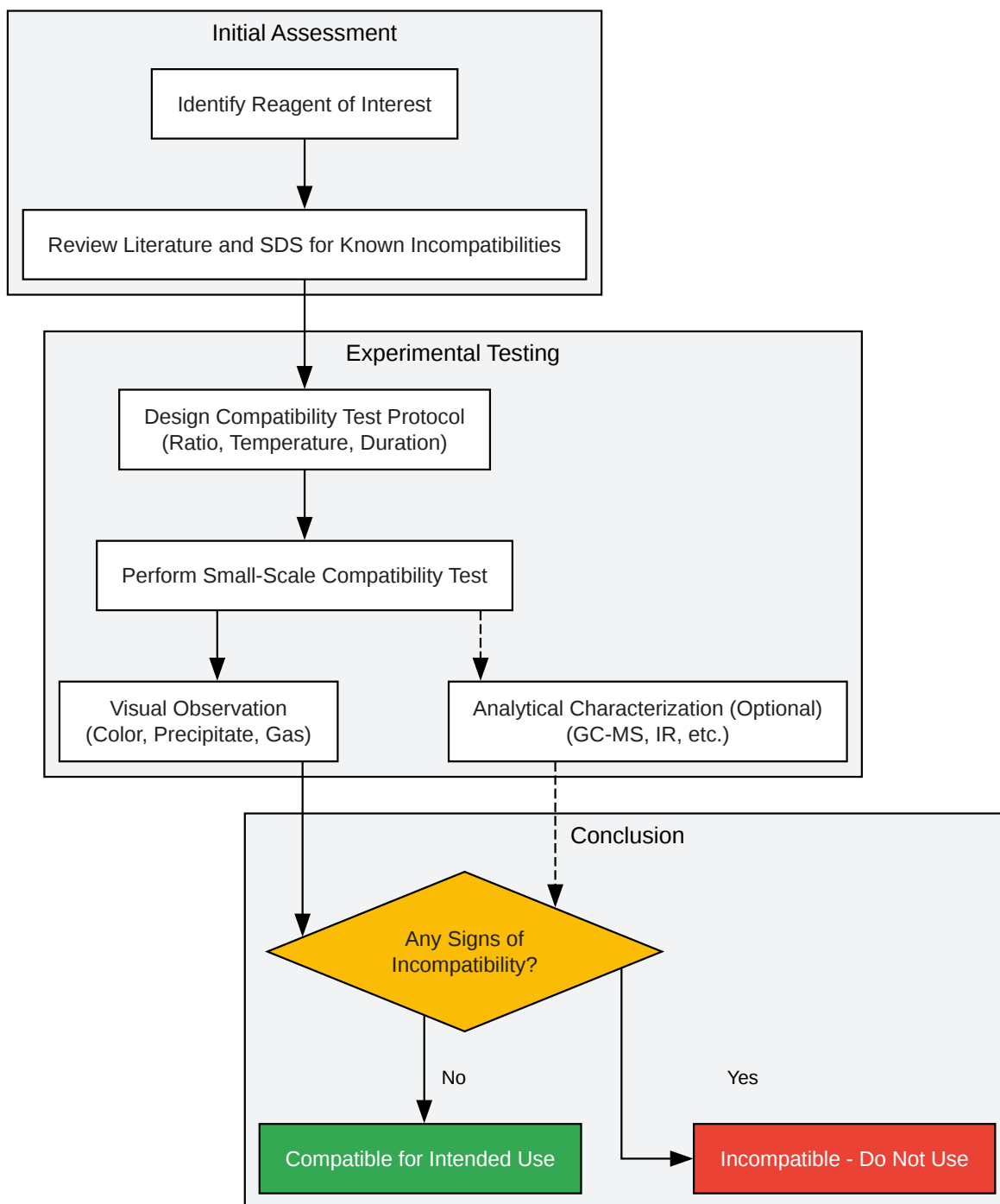
Procedure:

- Initial Characterization: Record the initial appearance (color, clarity) of both **3,6,9,12-Tetraoxahexadecan-1-ol** and the test reagent. If quantitative analysis is planned, obtain initial analytical data (e.g., UV-Vis spectrum, IR spectrum, GC-MS chromatogram) of the pure substances.
- Mixing: In a clean glass vial, mix **3,6,9,12-Tetraoxahexadecan-1-ol** and the test reagent in the desired ratio (e.g., 1:1 v/v or a ratio relevant to the intended application).
- Incubation: Seal the vial and store it under the desired experimental conditions (e.g., room temperature, elevated temperature). It is advisable to also prepare a control vial containing only **3,6,9,12-Tetraoxahexadecan-1-ol** and another with only the test reagent to monitor any changes in the individual components over time.
- Observation: At regular intervals (e.g., 1 hour, 24 hours, 1 week), visually inspect the mixture for any changes, such as:
 - Color change
 - Formation of a precipitate or gas
 - Phase separation
 - Change in viscosity

- Analytical Assessment (Optional): After the observation period, analyze the mixture using appropriate analytical techniques to detect any new chemical species or changes in the concentration of the original components. This can provide more definitive evidence of a reaction.
- Reporting: Document all observations and analytical data. Conclude whether **3,6,9,12-Tetraoxahexadecan-1-ol** is compatible with the test reagent under the tested conditions.

Diagrams

Logical Workflow for Compatibility Assessment

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Email: info@benchchem.com